

# Reactive Blue 49 molecular formula and weight.

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## Compound of Interest

Compound Name: *Reactive Blue 49*

Cat. No.: *B081723*

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## An In-depth Technical Guide to **Reactive Blue 49**

This technical guide provides a comprehensive overview of the chemical and physical properties of **Reactive Blue 49**, a synthetic anthraquinone dye. The information is intended for researchers, scientists, and professionals in drug development who may encounter or have an interest in this compound. This document details its molecular characteristics, manufacturing process, and available toxicological and environmental fate data.

## Core Molecular and Physical Properties

**Reactive Blue 49** is a complex organic molecule widely utilized in the textile industry for its vibrant blue color and ability to form covalent bonds with fibers.

## Molecular Identification and Weight

The fundamental molecular details of **Reactive Blue 49** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>32</sub> H <sub>23</sub> ClN <sub>7</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>3</sub>	[1][2][3]
C <sub>32</sub> H <sub>23</sub> ClN <sub>7</sub> O <sub>11</sub> S <sub>3</sub> ·3Na	[4]	
Molecular Weight	882.19 g/mol	[1][2]
882.2 g/mol	[3][5]	
882.183 g/mol	[4]	
CAS Registry Number	12236-92-9	[1]
IUPAC Name	trisodium;1-amino-4-[3-[[4-chloro-6-(3-sulfonatoanilino)-1,3,5-triazin-2-yl]amino]-2,4,6-trimethyl-5-sulfonatoanilino]-9,10-dioxoanthracene-2-sulfonate	[3]

## Physicochemical Properties

The physical and chemical characteristics of **Reactive Blue 49** are outlined below.

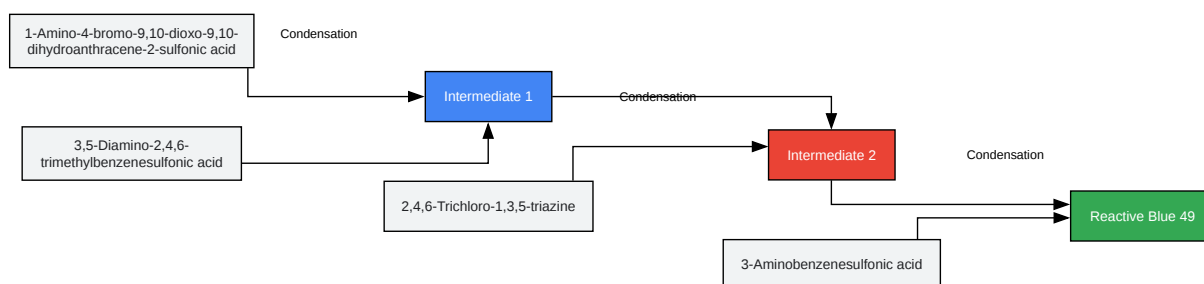
Property	Value	Reference
Appearance	Dark blue powder	[4]
Solubility in Water	200 g/L at 20°C; >200 g/L at 50°C	[1][4][6]
Behavior in Acid	Turns red-light-blue in concentrated sulfuric acid	[1][4][6]
Behavior in Alkali	Forms a blue solution in dilute alkali	[1][4][6]
Partition Coefficient (Log Kow)	-3.88 at 20 °C	[5]
Melting Point	>330 °C (decomposition)	[5]

## Experimental Protocols

### Synthesis of Reactive Blue 49

The manufacturing of **Reactive Blue 49** is a multi-step condensation process involving several key intermediates.<sup>[1][3][6]</sup>

- **First Condensation:** 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (bromamine acid) is condensed with 3,5-Diamino-2,4,6-trimethylbenzenesulfonic acid.
- **Second Condensation:** The product from the first step is then condensed with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride).
- **Final Condensation:** The final step involves the condensation of the resulting intermediate with 3-Aminobenzenesulfonic acid.
- **Isolation:** The final product is obtained through salting out, followed by filtration and drying.<sup>[4]</sup>



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*Synthesis workflow for **Reactive Blue 49**.*

## Biological Activity and Environmental Fate

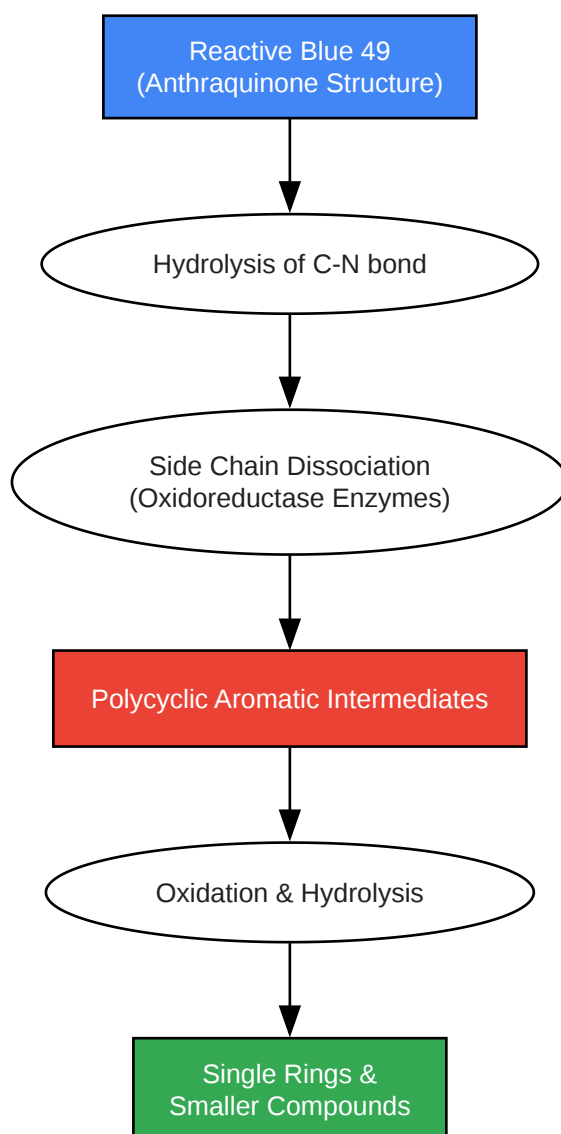
While not used in drug development, the biological and environmental interactions of **Reactive Blue 49** are of scientific interest.

## Toxicological Profile

- Acute Toxicity: Animal studies in rats indicate low acute toxicity upon ingestion.[2] It may cause serious eye damage and can lead to allergic skin reactions.[2] Ingestion may cause gastrointestinal irritation.[5]
- Chronic Effects: No adverse effects from repeated exposure are anticipated in humans. However, high doses in animal studies have been associated with kidney damage.[2]
- Genotoxicity: Extensive experimental studies suggest that **Reactive Blue 49** does not have genetic defects.[2]

## Environmental Biodegradation

The anthraquinone structure of **Reactive Blue 49** makes it resistant to degradation.[6] Biodegradation, when it occurs, involves the breakdown of the conjugated dye bonds.[6] The process is often initiated by the hydrolysis of the C-N bond, followed by the dissociation of the side chain from the anthraquinone ring by oxidoreductase enzymes.[6] The remaining polycyclic aromatic structures are further broken down into smaller compounds through oxidation and hydrolysis.[6]



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*Conceptual biodegradation pathway of **Reactive Blue 49**.*

## Experimental Approaches for Decolorization

Due to its persistence, various methods for removing **Reactive Blue 49** from wastewater have been investigated. These experimental approaches are relevant for environmental and toxicological studies.

- Adsorption: Studies have utilized materials like zinc oxide nanoparticles to adsorb **Reactive Blue 49** from aqueous solutions. The experimental protocol typically involves:

- Preparation of the adsorbent material.
- Characterization of the adsorbent (e.g., using XRD, TEM, SEM).
- Batch adsorption experiments to study the effects of pH, contact time, adsorbent dosage, and initial dye concentration.
- Analysis of the data using kinetic models (e.g., pseudo-first-order, pseudo-second-order) and adsorption isotherm models (e.g., Langmuir, Freundlich).
- Enzymatic Degradation: Laccase enzymes, particularly from fungi like *Trametes versicolor*, have been shown to be effective in the decolorization of **Reactive Blue 49**.<sup>[3]</sup> A general experimental workflow includes:
  - Culturing of the microorganism to produce laccase.
  - Extraction and purification of the enzyme.
  - Immobilization of the enzyme on a solid support to enhance stability and reusability.
  - Decolorization assays where the dye solution is treated with the immobilized laccase under optimized conditions (pH, temperature, time).
  - Monitoring the decolorization efficiency using spectrophotometry.

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